

# Application Notes and Protocols for Solution-Processing of Diketopyrrolopyrrole (DPP)-Based Materials

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## Compound of Interest

Compound Name: *Dhhpp*

Cat. No.: *B1230918*

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## Introduction

Diketopyrrolopyrrole (DPP)-based materials are a prominent class of organic semiconductors widely utilized in the development of organic field-effect transistors (OFETs), organic photovoltaics (OPVs), and various sensors. Their performance is intrinsically linked to the morphology and crystal structure of the thin film, which is heavily influenced by the chosen solution-processing method. This document provides detailed application notes and experimental protocols for common solution-based deposition techniques for DPP-based materials, including spin coating, blade coating, and solution shearing. The information is intended to guide researchers in fabricating high-performance electronic devices.

## Data Presentation: Solution-Processing Parameters and Performance

The following tables summarize key processing parameters and the resulting electronic performance for various DPP-based polymers. These values are extracted from published literature and are intended to serve as a starting point for process optimization.

Table 1: Spin Coating Parameters for DPP-Based Polymer OFETs

DPP Polymer	Solvent(s)	Concentration (mg/mL)	Spin Speed (rpm)	Annealing Temp. (°C) & Time (min)	Hole Mobility (cm <sup>2</sup> /Vs)	On/Off Ratio
PBDTT-DPP	Chloroform	10	2000	150 °C, 30 min	~1.2 x 10 <sup>-4</sup>	> 10 <sup>5</sup>
PBDTT-DPPFu	Chloroform	10	2000	150 °C, 30 min	~1.8 x 10 <sup>-3</sup>	> 10 <sup>5</sup>
PDQT	Chlorobenzene	5	1500	100 °C, 10 min	0.97	> 10 <sup>6</sup>
PDQT	Chlorobenzene	5	1500	No Annealing	0.89	> 10 <sup>6</sup>

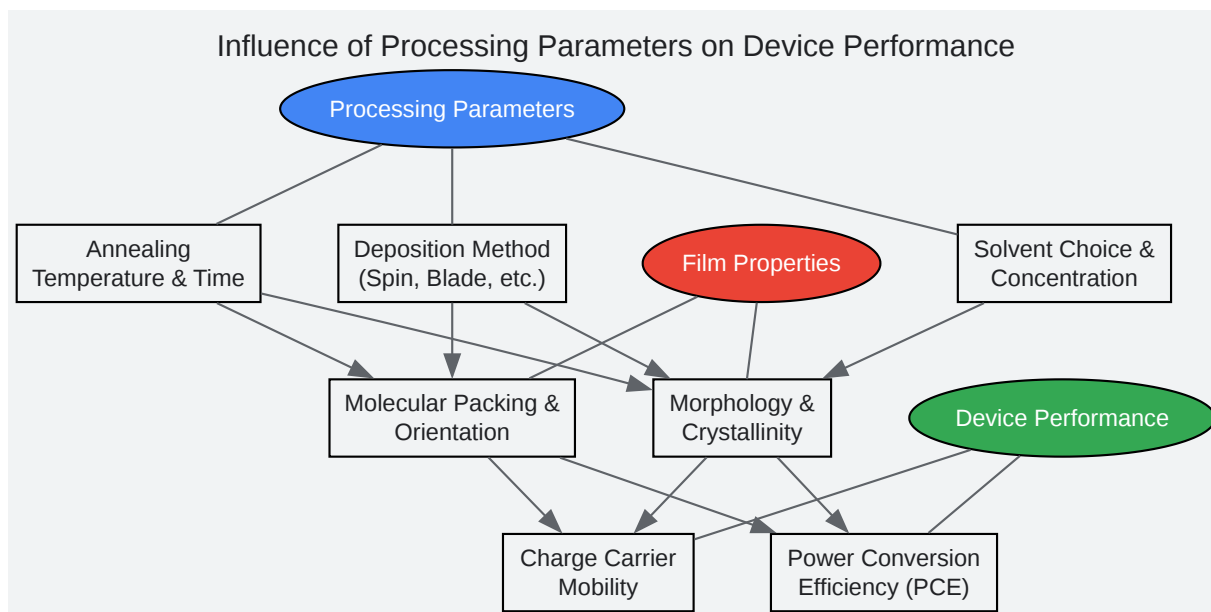
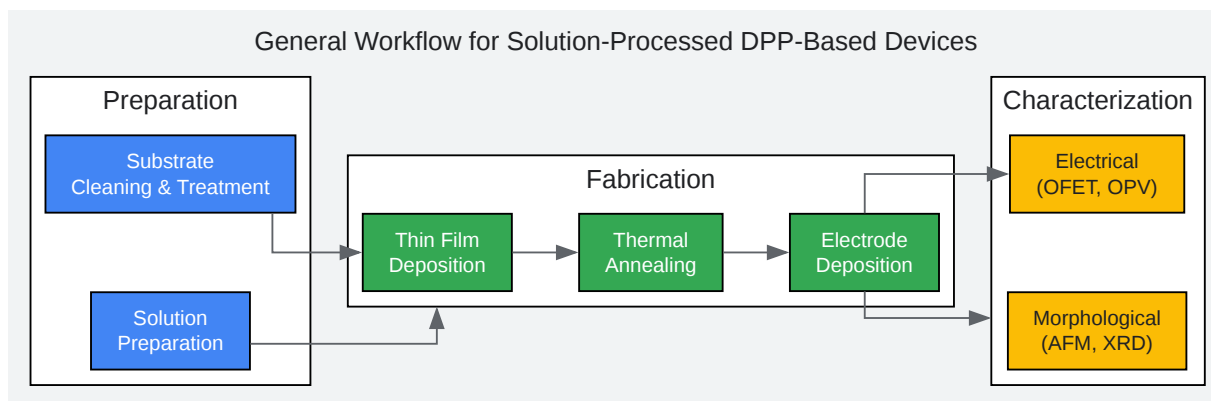
Table 2: Blade/Bar Coating Parameters for DPP-Based Polymer OFETs

DPP Polymer	Solvent(s)	Concentration (mg/mL)	Blade Speed (mm/s)	Substrate Temp. (°C)	Hole Mobility (cm <sup>2</sup> /Vs)	On/Off Ratio
TDPP-Se	o-xylene/tetralin (20/80 v/v)	5	0.1 - 0.5	120	> 10.0	> 10 <sup>6</sup>
FDPP-F	Anisole	5	0.1 - 0.5	100	3.50	> 10 <sup>6</sup>
P4 (DPP-DTT derivative)	Chloroform	10	Not Specified	Room Temp.	1.17	> 10 <sup>5</sup>

## Experimental Workflows and Logical Relationships

The following diagrams illustrate the general workflow for fabricating solution-processed DPP-based devices and the key relationships between processing parameters and final device

performance.



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